

Physical properties of But-3-ynal (boiling point, molecular weight)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: But-3-ynal

Cat. No.: B1197866

[Get Quote](#)

A Technical Overview of But-3-ynal: Physical Properties

For Researchers, Scientists, and Drug Development Professionals

But-3-ynal, a reactive organic compound, holds significance as a versatile building block in organic synthesis and as a metabolite in biological systems. This technical guide provides a concise overview of its fundamental physical properties, crucial for its application in research and development.

Core Physical Characteristics

But-3-ynal is an aldehyde featuring a terminal alkyne group.^{[1][2]} Its unique structure, containing both an electrophilic aldehyde and a nucleophilic alkyne, dictates its reactivity and physical behavior.^[1] Understanding these properties is paramount for designing synthetic routes and for its application in metabolic studies.

Tabulated Physical Data

The following table summarizes the key physical properties of **But-3-ynal** for easy reference and comparison.

Physical Property	Value	Units
Molecular Weight	68.07 g/mol	g/mol
Boiling Point	81.6 - 82	°C at 760 mmHg
Molecular Formula	C ₄ H ₄ O	

This data is compiled from multiple sources confirming the molecular weight to be approximately 68.07 g/mol and the boiling point to be around 81.6°C to 82°C under standard atmospheric pressure.^{[1][3][4]}

Experimental Protocols

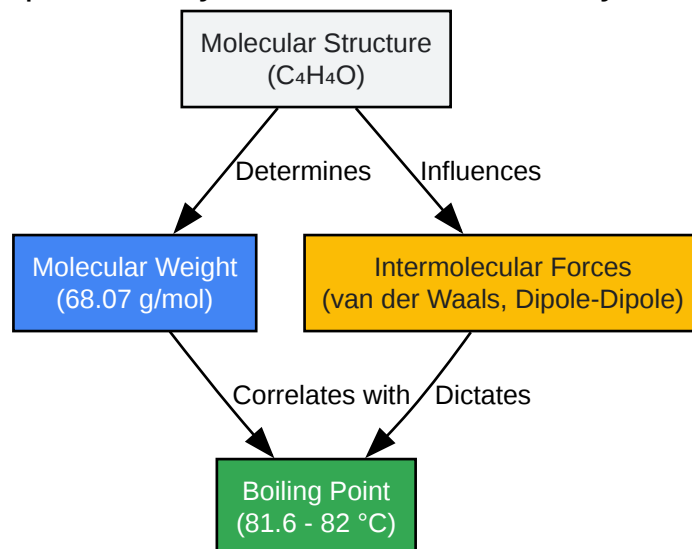
Detailed experimental methodologies for determining these physical properties are standardized in the field of analytical chemistry.

- **Boiling Point Determination:** The boiling point is experimentally determined by distillation at atmospheric pressure (760 mmHg). The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded as the boiling point. For a compound like **But-3-ynal**, this would involve heating the liquid under controlled conditions and measuring the temperature of the vapor that is in equilibrium with the refluxing liquid.
- **Molecular Weight Determination:** The molecular weight is typically calculated based on the compound's molecular formula (C₄H₄O), which is determined through elemental analysis and mass spectrometry.^{[1][2][3][4][5]} For **But-3-ynal**, the calculation is as follows:
 - (4 x Atomic Weight of Carbon) + (4 x Atomic Weight of Hydrogen) + (1 x Atomic Weight of Oxygen)
 - (4 x 12.01) + (4 x 1.008) + (1 x 16.00) = 68.07 g/mol

Logical Relationship of Properties

The physical properties of **But-3-ynal** are intrinsically linked to its molecular structure. The following diagram illustrates this relationship.

Relationship of But-3-ynal's Structure to its Physical Properties



[Click to download full resolution via product page](#)

Caption: Logical flow from molecular structure to physical properties of **But-3-ynal**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy But-3-ynal | 52844-23-2 [smolecule.com]
- 2. But-3-ynal|C₄H₄O|68.07 g/mol [benchchem.com]
- 3. but-3-ynal | 52844-23-2 [chemnet.com]
- 4. Page loading... [guidechem.com]
- 5. But-3-ynal [webbook.nist.gov]
- To cite this document: BenchChem. [Physical properties of But-3-ynal (boiling point, molecular weight)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197866#physical-properties-of-but-3-ynal-boiling-point-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com